

Pentyl Benzoate: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Pentyl benzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and vapor pressure of **pentyl benzoate** ($C_{12}H_{16}O_2$), a benzoic acid ester. This document is intended for researchers, scientists, and professionals in drug development who require accurate physicochemical data for this compound.

Executive Summary

Pentyl benzoate is a colorless liquid with applications as a fragrance and flavor ingredient, as well as a solvent in cosmetics and personal care products.[1] A thorough understanding of its boiling point and vapor pressure is crucial for its application in various industrial and research settings, including for purification, formulation, and safety assessments. This guide summarizes the available data for these properties and outlines the experimental methodologies for their determination.

Boiling Point of Pentyl Benzoate

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **pentyl benzoate**, the normal boiling point (at atmospheric pressure) is consistently reported to be approximately 260 °C.

Tabulated Boiling Point Data

| Boiling Point (°C) | Pressure | Reference(s) |
|--------------------|-------------|--------------|
| 260 | Atmospheric | [1][2] |
| 167 | 44 mmHg | [3] |

Experimental Protocols for Boiling Point Determination

The determination of a liquid's boiling point can be achieved through several established laboratory techniques. Common methods include:

- **Distillation Method:** A simple or fractional distillation apparatus is set up with the liquid sample. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. The stable temperature reading on the thermometer during a steady distillation is recorded as the boiling point.
- **Thiele Tube Method:** This method is suitable for small sample volumes. A small amount of the liquid is placed in a fusion tube, and an inverted capillary tube is added. The setup is attached to a thermometer and heated in a Thiele tube containing oil. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube, and upon cooling, the liquid is drawn back into the capillary tube, is the boiling point.
- **Mel-Temp Apparatus:** While primarily used for melting points, this apparatus can be adapted for boiling point determination on a micro scale. A capillary tube containing a small amount of the liquid and a smaller, inverted capillary tube is placed in the heating block. The temperature at which a steady stream of bubbles is observed is noted as the boiling point.

Vapor Pressure of Pentyl Benzoate

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature. **Pentyl benzoate** is characterized as having a low vapor pressure at room temperature.[4]

Vapor Pressure Data

Specific experimental vapor pressure data for **pentyl benzoate** as a function of temperature is available through the National Institute of Standards and Technology (NIST) TRC Web Thermo

Tables (WTT).[5] This database contains critically evaluated recommendations for the phase boundary pressure of **pentyl benzoate** in equilibrium with its gas phase over a wide temperature range, from 230 K to 736 K.[5] While direct access to the full dataset requires a subscription, the availability of this curated data is a valuable resource for researchers.

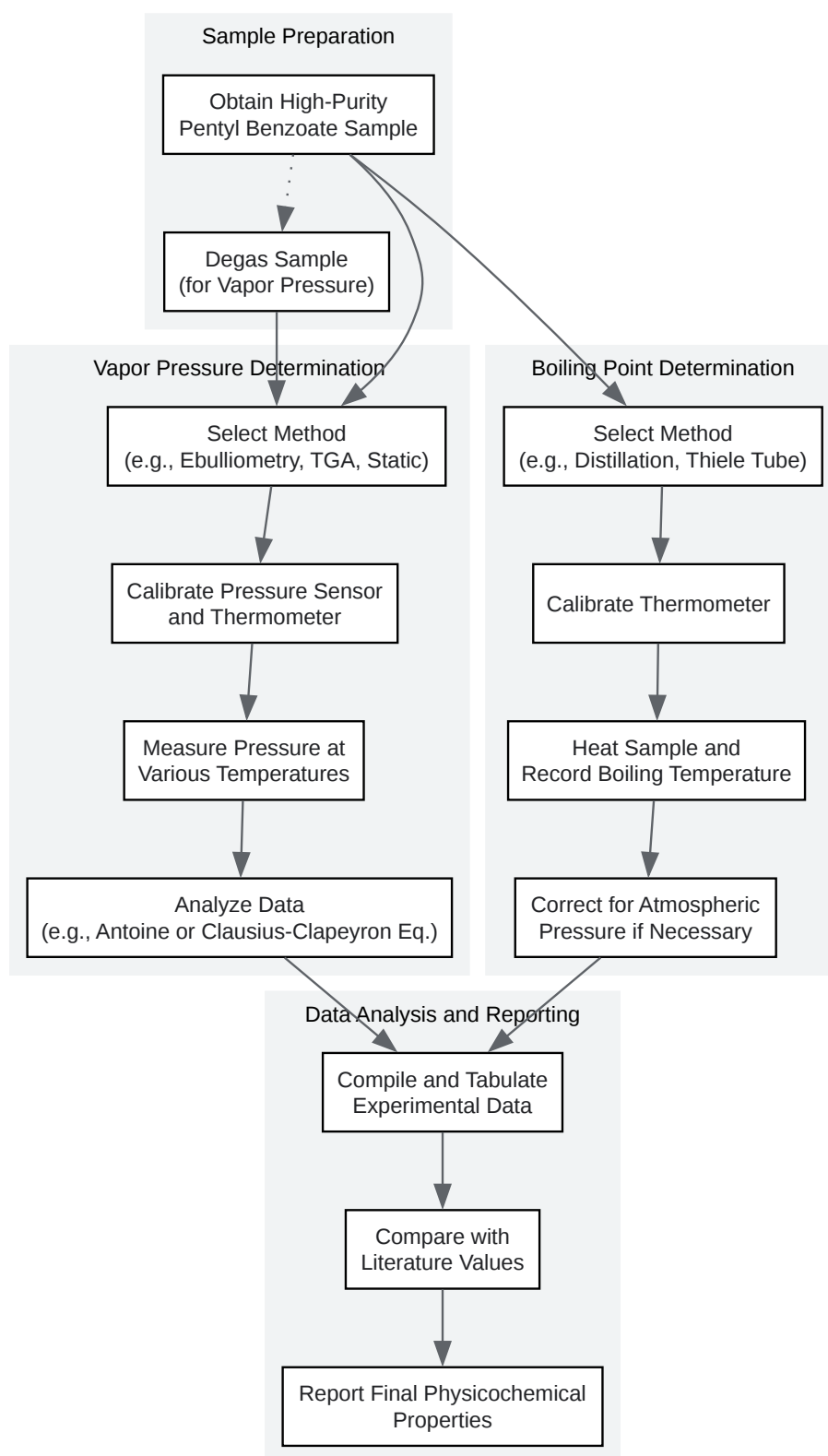
Experimental Protocols for Vapor Pressure Determination

The experimental determination of vapor pressure can be conducted using various methods, depending on the pressure range of interest. Some of these methods include:

- **Ebullioscopic Method:** This technique involves measuring the boiling point of the liquid at different externally applied pressures. By plotting the logarithm of the pressure against the inverse of the absolute temperature (Clausius-Clapeyron plot), the vapor pressure at different temperatures can be determined.
- **Thermogravimetric Analysis (TGA):** TGA can be used as an indirect method to estimate vapor pressure. The rate of mass loss of a sample due to evaporation in a controlled atmosphere is measured as a function of temperature. This rate can be related to the vapor pressure of the substance.
- **Knudsen Effusion Method:** This method is suitable for substances with low vapor pressures. The rate of effusion of a vapor through a small orifice in a heated cell under vacuum is measured. The vapor pressure can be calculated from this effusion rate.
- **Static Method:** A direct measurement of the pressure exerted by the vapor in equilibrium with the liquid in a closed system at a constant temperature. This is often done using a manometer.

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and vapor pressure of a liquid sample like **pentyl benzoate**.



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Caption: Workflow for Boiling Point and Vapor Pressure Determination.

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